Topic: 3-[(2-Chloroethyl)sulfonyl]propanamide Safety and Handling Precautions

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-[(2-Chloroethyl)sulfonyl]propanamide*
CAS No.:	*1562-40-9*
Cat. No.:	*B074487*

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Introduction

3-[(2-Chloroethyl)sulfonyl]propanamide (CAS No. 1562-40-1) is a specialized chemical compound utilized in laboratory and research settings.[1][2] Its molecular structure, featuring a reactive chloroethyl sulfonyl group and a propanamide moiety, suggests potential utility in targeted chemical synthesis, possibly as an intermediate or a building block in the development of more complex molecules. However, the very features that make it chemically interesting also necessitate a thorough understanding and implementation of rigorous safety and handling protocols.

This guide, developed for professionals in research and drug development, moves beyond a simple recitation of standard procedures. It provides a detailed examination of the inherent hazards of **3-[(2-Chloroethyl)sulfonyl]propanamide**, grounded in its chemical properties. We will explore the causality behind each safety recommendation, from the selection of personal protective equipment to emergency response, to foster a proactive safety culture and ensure the well-being of all personnel. The protocols described herein are designed as self-validating systems to minimize exposure and mitigate risk during handling, storage, and disposal.

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Chapter 1: Chemical Identity and Properties

A foundational understanding of a compound's physical and chemical properties is the first step in a robust safety assessment. These characteristics influence its behavior under laboratory conditions and inform appropriate handling and storage procedures.

Chemical Structure

The structure of **3-[(2-Chloroethyl)sulfonyl]propanamide** is key to understanding its reactivity and potential hazards. The sulfonyl group can act as a leaving group, and the presence of a reactive chlorine atom suggests it may be an alkylating agent, a class of compounds known for potential toxicity.

Caption: Chemical Structure of **3-[(2-Chloroethyl)sulfonyl]propanamide**.

Physicochemical Data

The following table summarizes the key identifying and physical properties of this compound.

Property	Value	Source
IUPAC Name	3-(2-chloroethylsulfonyl)propanamide	[2]
CAS Number	1562-40-9	[1][2]
Molecular Formula	$C_5H_{10}ClNO_3S$	[2]
Molecular Weight	199.66 g/mol	[2][3]
Melting Point	138-140 °C	[3]
Boiling Point	500.3 ± 35.0 °C (Predicted)	[3]
SMILES	C(CS(=O)(=O)CCCl)C(=O)N	[2]
InChI Key	XWTOTNHGSMIASZ-UHFFFAOYSA-N	[2]

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Chapter 2: Hazard Identification and Risk Assessment

A comprehensive evaluation of hazards is critical for developing effective safety protocols. Based on available Safety Data Sheets (SDS), **3-[(2-Chloroethyl)sulfonyl]propanamide** is classified with specific health hazards that demand careful management.[1]

GHS Hazard Classification

The Globally Harmonized System (GHS) provides a standardized framework for communicating hazard information.

Hazard Class	GHS Classification	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction

Source:[1]

Expert Interpretation:

- H302 - Harmful if swallowed: This classification indicates that accidental ingestion of relatively small quantities of the substance can cause significant health effects. This underscores the critical importance of prohibiting eating, drinking, and smoking in the laboratory and mandating thorough hand washing after handling.[1][4]
- H317 - May cause an allergic skin reaction: This is a significant concern for researchers. Initial contact may not produce a reaction, but it can sensitize the immune system. Subsequent, even minimal, exposures can trigger a severe allergic response (contact dermatitis). This causality necessitates the use of appropriate gloves and lab coats to prevent any skin contact and highlights the risk of developing long-term chemical sensitivities.[1]

Risk Assessment Workflow

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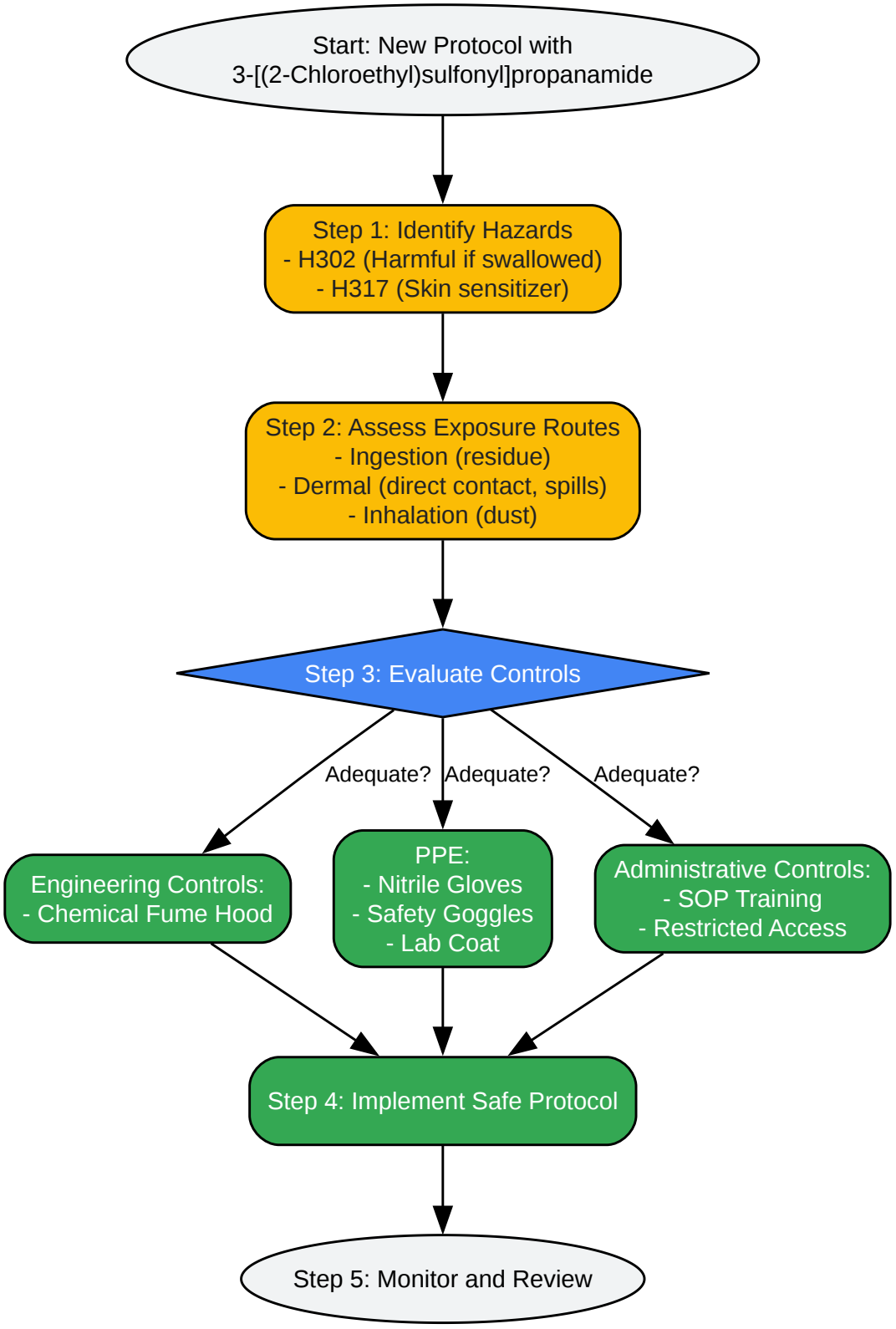
Before any procedure involving this compound, a formal risk assessment should be conducted. This process involves identifying potential exposure scenarios and implementing controls to minimize risk.



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Caption: Laboratory Risk Assessment Workflow for Handling Hazardous Compounds.

Chapter 3: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls prioritizes engineering solutions and PPE to create a safe working environment by isolating personnel from the chemical hazard.

Engineering Controls

- Chemical Fume Hood: All handling of **3-[(2-Chloroethyl)sulfonyl]propanamide**, especially when dealing with the solid powder or creating solutions, must be performed inside a certified chemical fume hood. This is the primary engineering control to prevent inhalation of any aerosolized dust particles and contain potential spills.[4][5]

- Safety Shower and Eyewash Station: A readily accessible and regularly tested safety shower and eyewash station is mandatory in any laboratory where this chemical is handled.[4] This ensures immediate decontamination in the event of a significant splash or exposure.

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected based on the specific hazards.

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PPE Item	Specification	Rationale and Causality
Hand Protection	Chemically resistant gloves (e.g., Nitrile)	Mandatory. Prevents dermal contact, which can cause skin sensitization (H317). Contaminated gloves must be removed and disposed of properly.[1][4]
Eye Protection	Safety goggles with side-shields or a face shield	Mandatory. Protects eyes from splashes or airborne dust particles. Standard safety glasses are insufficient.[4]
Skin/Body Protection	Impervious clothing (e.g., long-sleeved lab coat)	Mandatory. Protects skin on the arms and body from accidental contact. Contaminated clothing must be removed immediately and decontaminated before reuse.[1][4]
Respiratory Protection	Suitable respirator (if dust/aerosols are generated)	As needed. If working outside a fume hood or if there is a risk of significant aerosolization, a NIOSH-approved respirator may be required based on the risk assessment.[4]

Chapter 4: Safe Handling and Storage Protocols

Adherence to strict, well-defined protocols is essential for preventing exposure.

Step-by-Step Handling Protocol (Solid Compound)

- Preparation: Don all required PPE (lab coat, safety goggles, nitrile gloves) before entering the designated handling area.
- Verification: Confirm the fume hood is functioning correctly (check airflow monitor).

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- Containment: Place a chemical-resistant mat or tray on the work surface inside the fume hood to contain any minor spills.
- Weighing: When weighing the solid, use a spatula to carefully transfer the material. Avoid creating dust. If possible, weigh directly into the receiving vessel.
- Solution Preparation: Add solvents slowly to the solid to avoid splashing.
- Post-Handling: Tightly seal the container immediately after use.
- Decontamination: Wipe down the spatula and work surface with an appropriate solvent (e.g., alcohol) and dispose of the cleaning materials as hazardous waste.[4]
- Doffing PPE: Remove gloves using the proper technique (without touching the outer surface with bare skin) and dispose of them. Remove lab coat and goggles.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water.[1][4] This final step is crucial to remove any residual contamination and prevent accidental ingestion.

Storage Requirements

- Container: Keep the container tightly sealed to prevent contamination and potential release.[4]
- Location: Store in a cool, dry, and well-ventilated area, away from incompatible materials. A designated, locked cabinet is recommended.[4][5]
- Segregation: Do not store with strong oxidizing agents, bases, alcohols, or amines.[5]

Chapter 5: Emergency Procedures

Preparedness is key to mitigating the consequences of an accident or exposure. All personnel must be familiar with these procedures.

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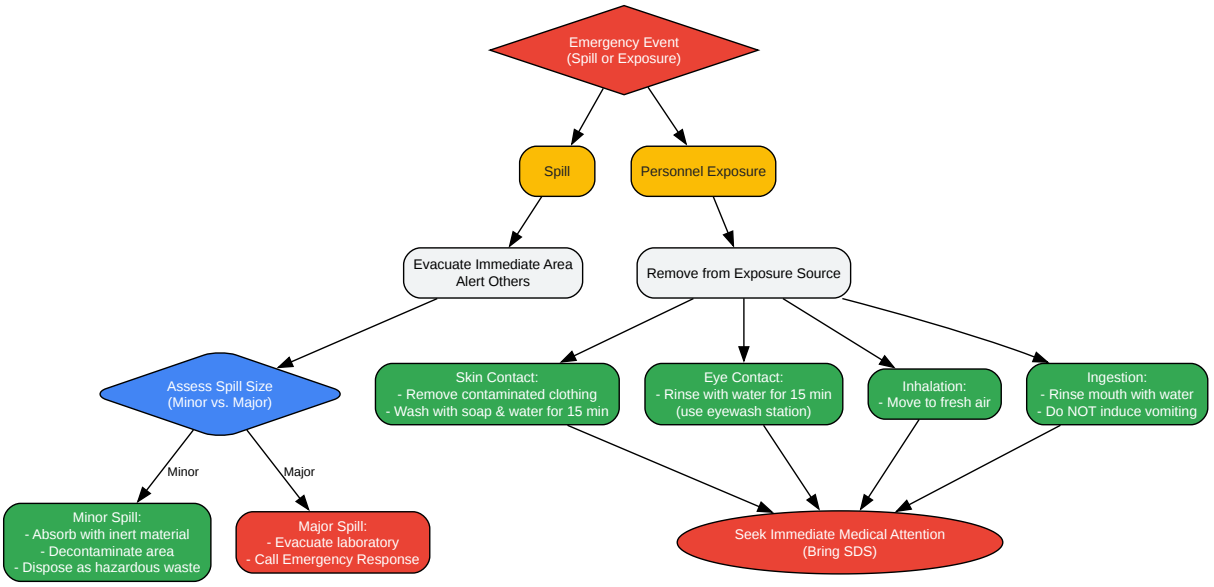

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Caption: Emergency Response Protocol Flowchart for Chemical Incidents.

First-Aid Measures

- If Inhaled: Move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, get medical help.[1]
- In Case of Eye Contact: Rinse cautiously with pure water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a doctor immediately. [1]

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- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical help.[1]

Spill Response Protocol

- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.
- Contain: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains.[4]
- Absorb: For liquid spills, absorb with a finely-powdered, liquid-binding material (e.g., diatomite, universal binders). For solid spills, carefully sweep or scoop up the material, avoiding dust generation.[4]
- Decontaminate: Scrub surfaces and equipment with alcohol.[4]
- Collect and Dispose: Place all contaminated materials into a suitable, labeled container for hazardous waste disposal according to institutional and local regulations.[4]

Chapter 6: Waste Disposal

Proper disposal is a critical final step in the chemical lifecycle to prevent environmental contamination and ensure regulatory compliance.

- Chemical Waste: Unused or waste **3-[(2-Chloroethyl)sulfonyl]propanamide** must be disposed of as hazardous chemical waste. Do not dispose of it down the drain.
- Contaminated Materials: All materials that have come into contact with the compound, including gloves, pipette tips, absorbent materials, and empty containers, must be treated as hazardous waste.
- Procedure: Dispose of contents and containers to an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal laws and regulations.[1] Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance.

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- To cite this document: BenchChem. [Topic: 3-[(2-Chloroethyl)sulfonyl]propanamide Safety and Handling Precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074487/docs#topic-3-2-chloroethyl-sulfonyl-propanamide-safety-and-handling-precautions]

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